

Application Notes and Protocols for Preparing ML345 Stock Solution in DMSO

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Compound of Interest

Compound Name: ML345

Cat. No.: B571563

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Abstract

This document provides a comprehensive guide for the preparation and use of **ML345**, a potent and selective small-molecule inhibitor of Insulin-Degrading Enzyme (IDE).^{[1][2]} Detailed protocols for creating a stock solution of **ML345** in Dimethyl Sulfoxide (DMSO) are outlined, along with best practices for storage and handling to ensure compound stability and experimental reproducibility. Furthermore, this guide includes an overview of the IDE signaling pathway, experimental protocols for assessing IDE inhibition, and relevant chemical and physical data for **ML345**, all presented in a clear and accessible format for researchers in academia and the pharmaceutical industry.

Introduction to ML345

ML345 is a valuable chemical probe for studying the physiological and pathological roles of Insulin-Degrading Enzyme (IDE). IDE is a zinc-metalloprotease responsible for the degradation of several key peptides, including insulin and the amyloid-beta (A β) peptide implicated in Alzheimer's disease. By inhibiting IDE, **ML345** allows for the investigation of the downstream effects of increased insulin and A β levels. **ML345** exhibits high selectivity for IDE, with a reported IC₅₀ value of 188 nM.^{[1][2]} Its mechanism of action involves the selective targeting of a cysteine residue within the IDE active site. This high selectivity makes it a superior tool for studying IDE function with minimal off-target effects.

ML345 Chemical and Physical Properties

A summary of the key quantitative data for **ML345** is presented in Table 1 for easy reference.

Property	Value	Reference(s)
Molecular Formula	C ₂₁ H ₂₂ FN ₃ O ₅ S ₂	[3]
Molecular Weight	479.5 g/mol	[3]
IC50 against IDE	188 nM	[1][2]
Appearance	Solid powder	[4]
Purity	>98% (as determined by HPLC)	[4]
Solubility in DMSO	≥ 1 mg/mL	[3]
Solubility in PBS (pH 7.4)	0.4 µM	[4]
Stability in DMSO	Stable for 7 days at 23°C	[4]

Preparation of ML345 Stock Solution in DMSO

This protocol details the steps for preparing a 10 mM stock solution of **ML345** in DMSO. This concentration is a common starting point for serial dilutions in various experimental assays.

Materials:

- **ML345** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile, amber microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile, filtered pipette tips

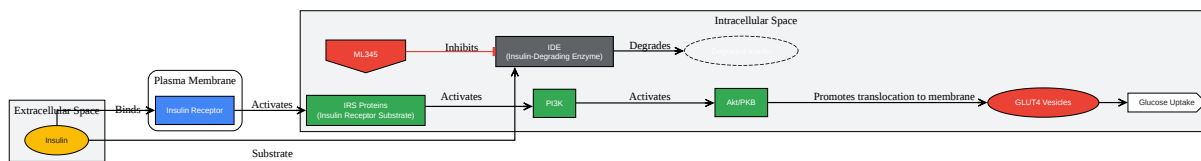
Protocol:

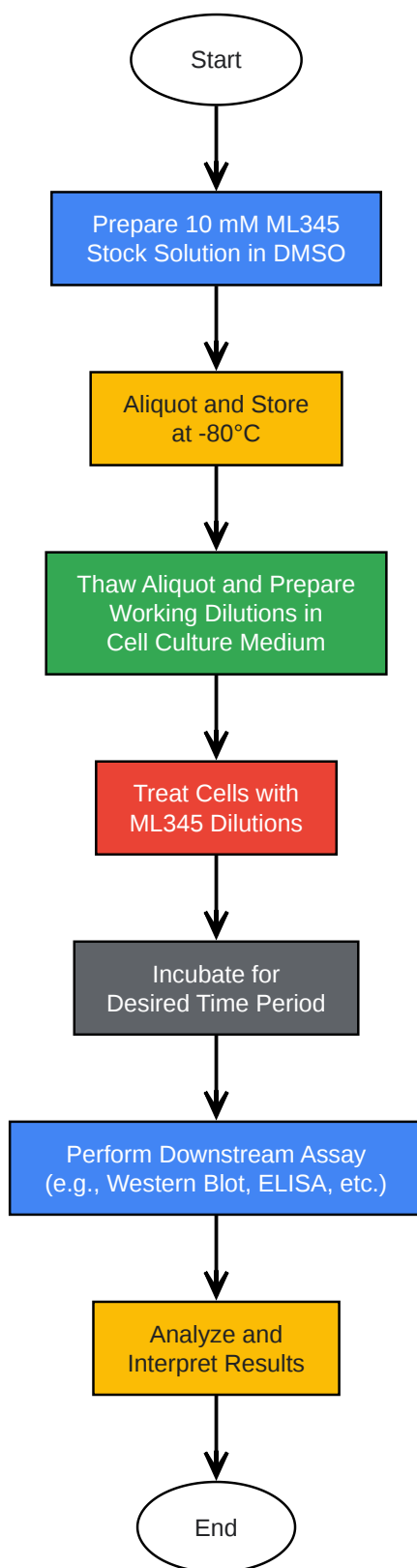
- Determine the required mass of **ML345**:
 - To prepare 1 mL of a 10 mM stock solution, the required mass can be calculated using the following formula:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 479.5 \text{ g/mol} \times 1000 \text{ mg/g} = 4.795 \text{ mg}$
- Weigh the **ML345** powder:
 - Carefully weigh out the calculated amount of **ML345** powder using a calibrated analytical balance in a fume hood or other ventilated area.
- Dissolve in DMSO:
 - Transfer the weighed **ML345** powder to a sterile, amber microcentrifuge tube.
 - Add the desired volume of anhydrous DMSO (e.g., 1 mL for a 10 mM solution).
 - Vortex the solution thoroughly until the **ML345** is completely dissolved. Gentle warming in a water bath (up to 37°C) may be used to aid dissolution if necessary, but avoid excessive heat.
- Aliquot and Store:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes to minimize freeze-thaw cycles.
 - Label each aliquot clearly with the compound name, concentration, date of preparation, and solvent.
- Storage Conditions:
 - For long-term storage, store the aliquoted stock solutions at -80°C for up to 6 months.[\[1\]](#)
 - For short-term storage, solutions can be kept at -20°C for up to 1 month.[\[1\]](#)

- Avoid repeated freeze-thaw cycles to maintain the integrity of the compound.[5]

IDE Signaling Pathway and Mechanism of Action of ML345

Insulin-Degrading Enzyme (IDE) plays a crucial role in regulating insulin signaling by degrading insulin, thereby terminating its action. The binding of insulin to its receptor on the cell surface initiates a signaling cascade that leads to various cellular responses, including glucose uptake. IDE acts as a key negative regulator of this pathway. **ML345** inhibits IDE, leading to a sustained insulin signal.





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- To cite this document: BenchChem. [Application Notes and Protocols for Preparing ML345 Stock Solution in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b571563#preparing-ml345-stock-solution-with-dmsol]

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